

Personal protective equipment for handling GSK2801

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Compound of Interest

Compound Name: GSK2801

Cat. No.: B15569750

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Essential Safety and Handling Guide for GSK2801

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **GSK2801**. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this chemical probe.

For research use only. Not for human or veterinary use.^[1]

Compound Information

GSK2801 is a selective inhibitor of the BAZ2A and BAZ2B bromodomains.^{[2][3]} It is a chemical probe used in research to understand the role of these bromodomains in chromatin biology.^[1]

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₁ NO ₄ S	MedChemExpress
Appearance	Crystalline solid	Cayman Chemical
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	MedChemExpress
Storage (Powder)	Store in a dry, dark place at -20°C for up to 1 year. ^[1]	Sapphire Bioscience
Solubility	Soluble in DMSO (74 mg/mL)	Selleck Chemicals

Personal Protective Equipment (PPE)

Given that specific hazard data for **GSK2801** is not available, standard laboratory precautions for handling a novel chemical compound of unknown toxicity should be strictly followed. A thorough risk assessment should be conducted before handling.

Minimum PPE Requirements:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile or latex gloves. Regularly inspect gloves for tears or punctures.
- Body Protection: A standard laboratory coat.
- Respiratory Protection: When handling the powder form outside of a certified chemical fume hood, a properly fitted respirator (e.g., N95 or higher) is recommended to prevent inhalation.

Handling Procedures

3.1. Engineering Controls:

- Weighing and Aliquoting: All handling of the solid form of **GSK2801** should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.

- Solution Preparation: Preparation of **GSK2801** solutions should also be conducted in a chemical fume hood.

3.2. Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and uncluttered.
 - Gather all necessary equipment and reagents (e.g., **GSK2801** powder, DMSO, pipettes, vortex mixer, tubes).
 - Don the appropriate personal protective equipment (PPE) as outlined above.
- Weighing the Compound:
 - Carefully transfer the desired amount of **GSK2801** powder to a tared weigh boat or microcentrifuge tube inside the chemical fume hood or ventilated enclosure.
 - Avoid generating dust.
- Dissolving the Compound:
 - Add the appropriate volume of fresh, anhydrous DMSO to the **GSK2801** powder to achieve the desired stock concentration.
 - Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C as recommended.

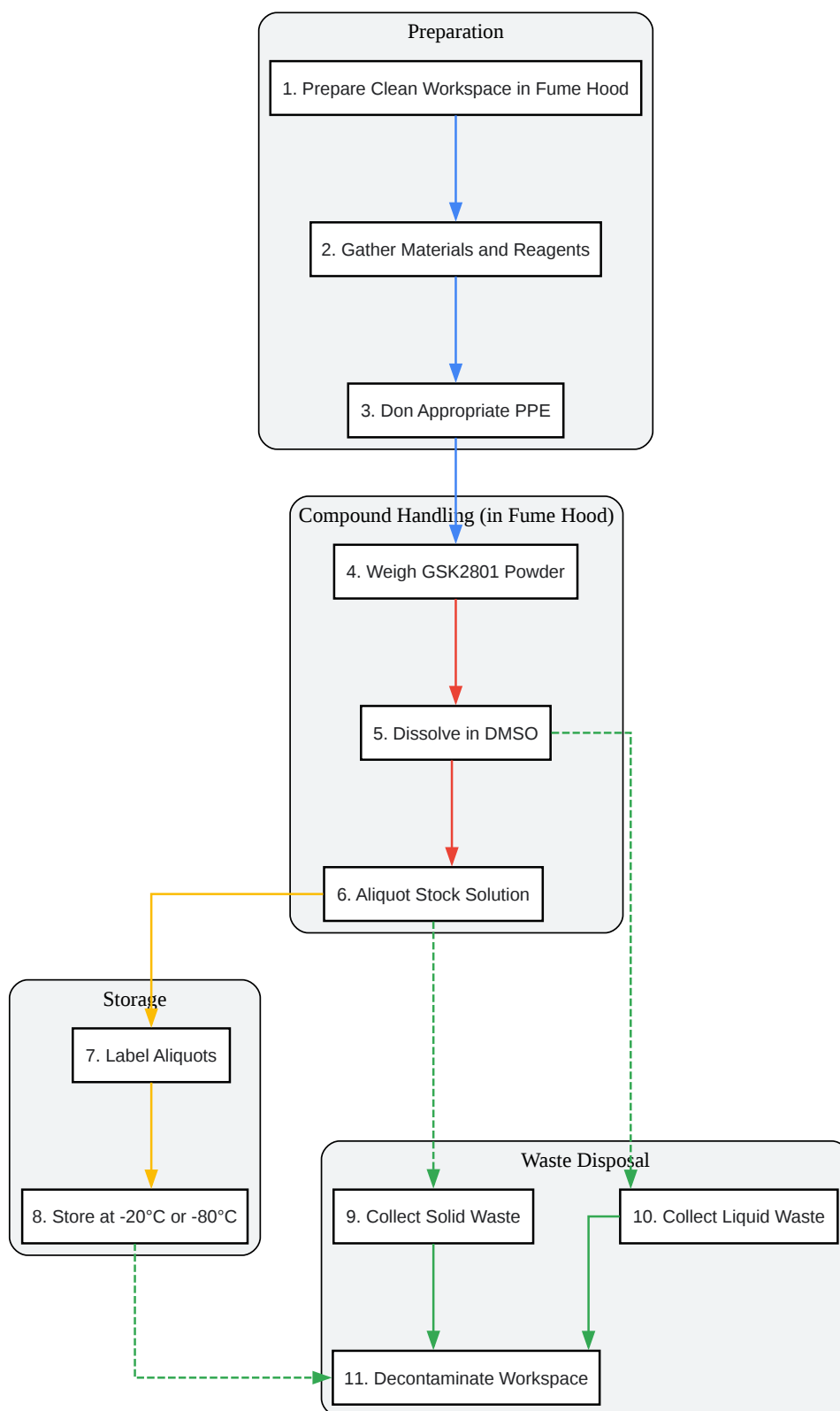
Disposal Plan

All waste materials contaminated with **GSK2801** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.

- Solid Waste:
 - Contaminated items such as weigh boats, pipette tips, and gloves should be collected in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Unused portions of the **GSK2801** stock solution and any other liquid waste containing the compound should be collected in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Decontamination:
 - The work area and any equipment used should be decontaminated with an appropriate solvent (e.g., 70% ethanol) after handling is complete.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **GSK2801**.



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Caption: Workflow for Safe Handling of **GSK2801**.

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References

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